

# Application Notes and Protocols for Thul-170 Brachytherapy Seed Implantation

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## Compound of Interest

Compound Name: **Thulium-170**

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These application notes provide a comprehensive overview of the techniques and protocols for the fabrication, handling, and implantation of **Thulium-170** (Tm-170) brachytherapy seeds for preclinical research.

## Introduction to Thulium-170 Brachytherapy

**Thulium-170** (Tm-170) is a promising radioisotope for brachytherapy, a form of internal radiotherapy where a sealed radioactive source is placed inside or next to the area requiring treatment. Tm-170 is particularly noteworthy for its dual beta and gamma radiation emission, which offers a unique therapeutic profile.<sup>[1][2]</sup> Its relatively long half-life of 128.6 days provides logistical advantages for production and clinical use.<sup>[1][3]</sup>

The beta particles emitted by Tm-170 have a short range in tissue (approximately 3 mm), delivering a high, localized dose to the tumor, while the gamma and X-ray photons allow for imaging and contribute to the therapeutic effect over a larger volume.<sup>[1]</sup> Preclinical studies in animal models have demonstrated the potential of Tm-170 in both low-dose-rate (LDR) permanent seed implants and high-dose-rate (HDR) temporary brachytherapy, showing significant tumor control and, in some cases, superior outcomes compared to Iodine-125 (I-125) seeds.<sup>[1][2]</sup>

## Physical and Radiological Properties of Thulium-170

Property	Value
Half-life	128.6 days <a href="#">[1]</a> <a href="#">[3]</a>
Decay Mode 1 (99.87%)	Beta emission to Yb-170 <a href="#">[1]</a>
Beta Decay Energy	884 keV (24%) and 968 keV (76%) <a href="#">[1]</a>
Most Probable Beta Energy	~400 keV <a href="#">[1]</a>
Beta Radiation Range in Tissue	~3 mm <a href="#">[1]</a>
Decay Mode 2 (0.13%)	Electron Capture to Er-170 <a href="#">[1]</a>
Photon Energies	X-rays (7.4, 49.7, 50.9, 52.3, 57.3, 59.16 keV) and Gamma rays (84.25 keV) <a href="#">[1]</a>

## Experimental Protocols

### Thulium-170 Seed Fabrication

Two primary methods for the fabrication of Tm-170 brachytherapy seeds have been reported: neutron irradiation of metallic thulium and chemical deposition.

#### Protocol 2.1.1: Seed Fabrication via Neutron Irradiation

This protocol is adapted from studies on the development of Tm-170 sources for preclinical research.[\[1\]](#)[\[2\]](#)

##### Materials:

- Thulium (Tm-169) wire (0.6 mm diameter)
- Titanium capsules (0.8 mm outer diameter, 0.7 mm inner diameter, 7 mm length)
- Titanium plugs
- Mechanical press
- Water bath

- Analytical balance

Procedure:

- Core Preparation: Cut the thulium wire into segments of 4.2 mm for LDR seeds or 5.0 mm for HDR sources. This corresponds to approximately 10 mg for LDR and 13 mg for HDR.[\[1\]](#)
- Encapsulation: Insert a single thulium wire segment into a titanium capsule.
- Sealing: Seal both ends of the capsule with titanium plugs using a mechanical press.
- Leak Testing: Verify the integrity of the seal by weighing the seed, immersing it in a water bath for 15 minutes, drying the exterior, and re-weighing. No increase in weight should be observed.[\[1\]](#)
- Neutron Activation: Send the sealed, inactive seeds to a nuclear reactor for neutron activation.
  - LDR Seeds: Irradiate for 12 hours with a neutron flux of  $1 \times 10^{13}$  n/cm<sup>2</sup>·sec.[\[1\]](#)
  - HDR Source: Irradiate for 24 days with a neutron flux of  $2.5 \times 10^{14}$  n/cm<sup>2</sup>·sec.[\[1\]](#)
- Activity Calculation: The activity of the seeds can be calculated using the formula:  $A = N \times \sigma \times \Phi \times (1 - e^{(-\lambda t_0)})$ , where N is the number of thulium atoms,  $\sigma$  is the activation cross-section,  $\Phi$  is the neutron flux,  $\lambda$  is the decay constant, and  $t_0$  is the irradiation time.[\[1\]](#)

Protocol 2.1.2: Seed Fabrication via Chemical Deposition

This method provides an alternative for producing Tm-170 sources.[\[2\]](#)[\[4\]](#)

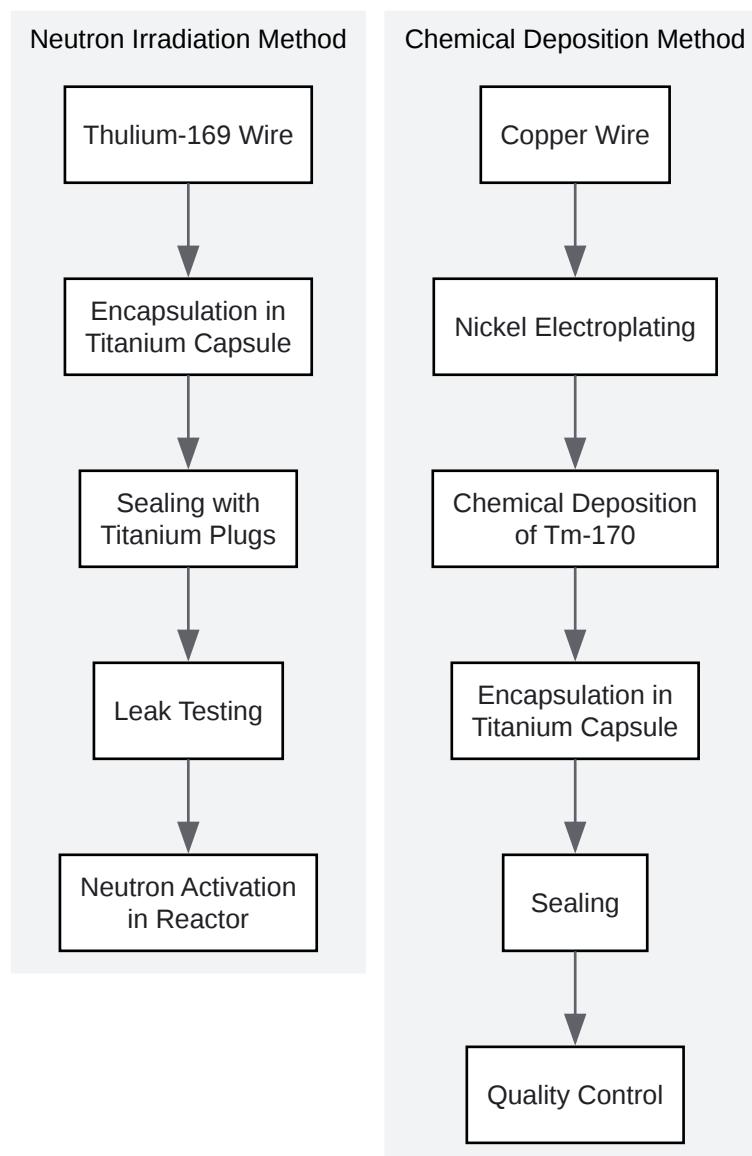
Materials:

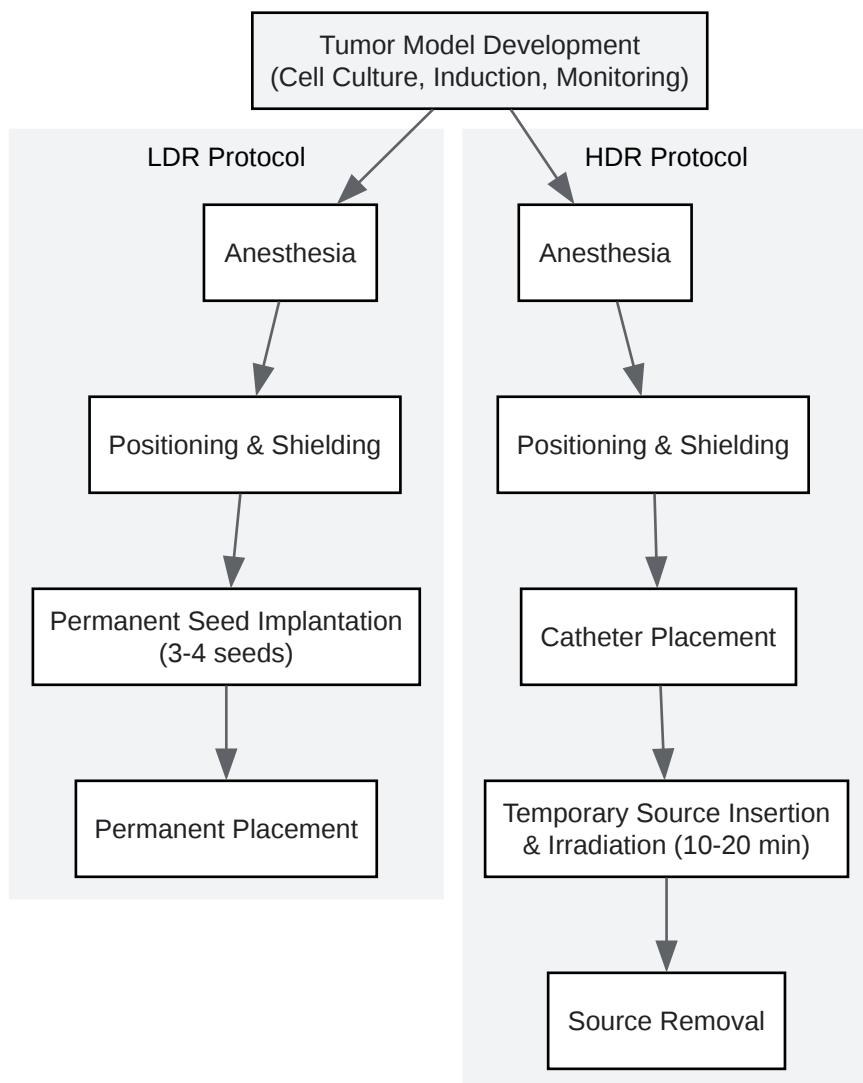
- Copper wire
- Nickel electroplating solution
- **Thulium-170** solution

- Titanium capsules and plugs

**Procedure:**

- Substrate Preparation: Electroplate a copper wire with nickel.[2][4]
- Chemical Deposition: Immerse the Ni-plated copper wire in a solution containing Tm-170 to allow for chemical deposition of the radioisotope onto the substrate. Optimal conditions reported are pH 5, 10 µg Tm carrier, and a 5-hour reaction time.[4]
- Encapsulation and Sealing: Encapsulate the radioactive core in a titanium capsule and seal as described in Protocol 2.1.1.
- Quality Control: Perform swipe and immersion tests to ensure removable radioactivity and leakage are within acceptable limits. Autoradiography can be used to confirm the uniformity of the radioactivity distribution.[4]





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